

Application Notes and Protocols for (1-Methylazetidin-3-yl)methanamine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (1-Methylazetidin-3-yl)methanamine

Cat. No.: B156665

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **(1-Methylazetidin-3-yl)methanamine**. The information is intended to guide laboratory personnel in minimizing risks and ensuring the integrity of the compound.

Introduction

(1-Methylazetidin-3-yl)methanamine is a cyclic amine containing a strained azetidine ring, a structural motif of increasing interest in medicinal chemistry due to its unique conformational properties.^{[1][2][3]} As with many reactive small molecules, particularly amines, proper handling and storage procedures are critical to ensure the safety of laboratory personnel and to maintain the chemical's purity and stability. The chemical, physical, and toxicological properties of this specific compound have not been thoroughly investigated, warranting a cautious approach.^[4]

Physicochemical and Hazard Data

A summary of the known quantitative data for **(1-Methylazetidin-3-yl)methanamine** is presented in the table below. This information has been compiled from available Safety Data Sheets (SDS).

Property	Value	Reference
Chemical Name	(1-Methylazetidin-3-yl)methanamine	[4]
CAS Number	1359656-98-6	[4][5]
Molecular Formula	C5H12N2	[4][5]
Molecular Weight	100.16 g/mol	[4]
Purity	≥97%	[5]
GHS Classification	Skin corrosion/irritation (Category 1A, 1B, 1C), H314	[4]
Signal Word	Danger	[4]
Hazard Statements	H314: Causes severe skin burns and eye damage.	[4]
UN Number	2735	[4]
Transport Hazard Class	8 (Corrosive)	[4]
Packaging Group	III	[4]

Health and Safety Information

3.1. GHS Hazard Statements

(1-Methylazetidin-3-yl)methanamine is classified as a corrosive material that causes severe skin burns and eye damage.[4]

3.2. First Aid Measures

Immediate medical attention is required in case of exposure.[4]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[4]

- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Consult a physician.[4]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Get medical attention immediately.[4]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[4]

3.3. Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **(1-Methylazetidin-3-yl)methanamine**:

- Eye/Face Protection: Use chemical safety goggles and a face shield.[4]
- Skin Protection: Handle with compatible chemical-resistant gloves. Wear protective clothing, such as a lab coat.[4]
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors if working outside of a fume hood or if ventilation is inadequate.

Experimental Protocols

4.1. Protocol for Receiving and Storing **(1-Methylazetidin-3-yl)methanamine**

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verification: Confirm that the compound name and CAS number on the label match the order details.
- Storage: Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[6] The recommended storage temperature is 2-8°C.[4] Keep the container tightly closed.

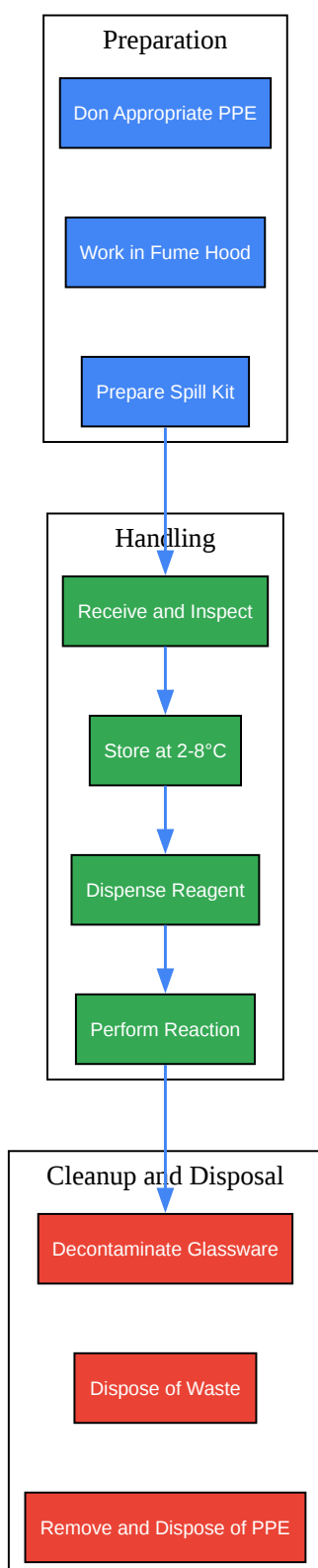
4.2. General Protocol for Handling and Use in a Reaction

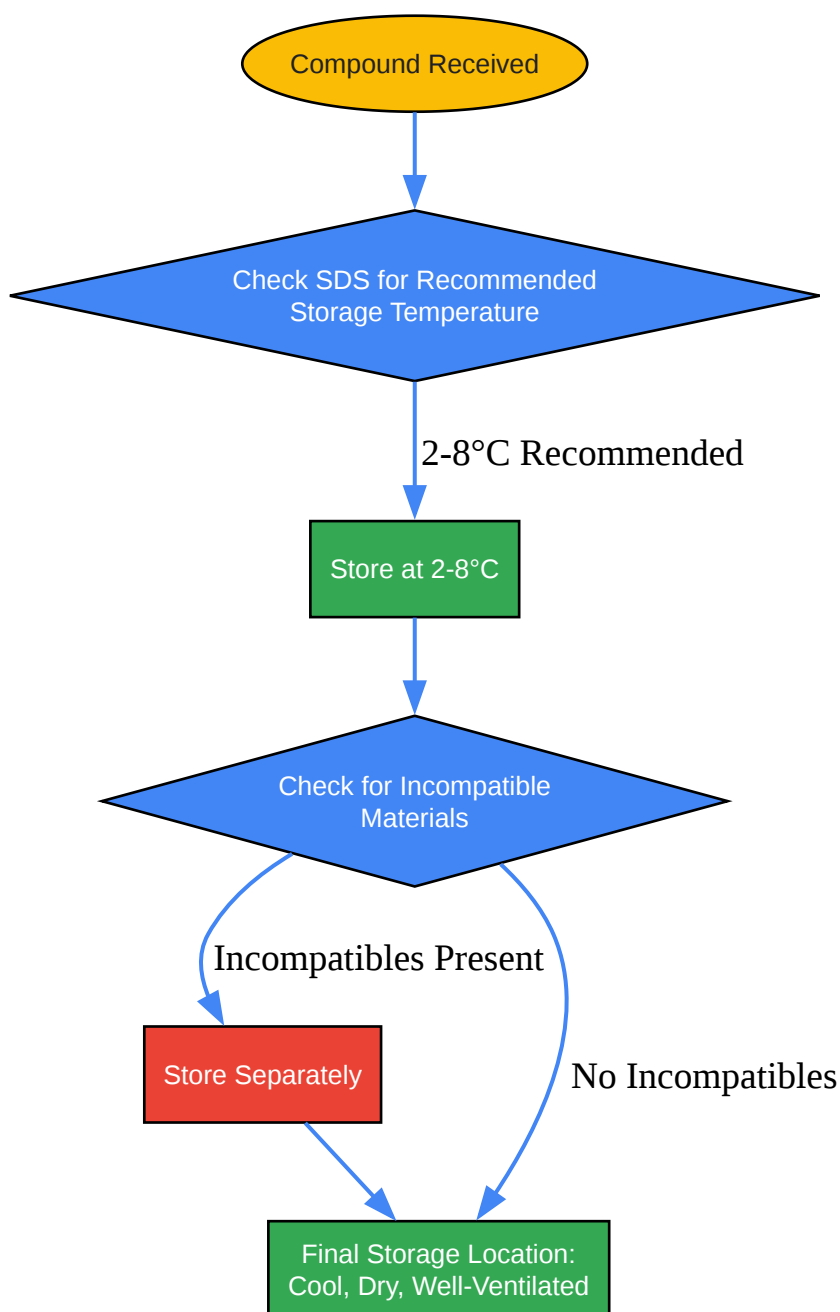
This protocol provides a general workflow for using **(1-Methylazetidin-3-yl)methanamine** in a chemical synthesis.

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and free of clutter.
 - Have all necessary PPE readily available and properly worn.
 - Prepare all required reagents and solvents.
 - Have a quench solution and waste container ready.
- Dispensing the Reagent:
 - Allow the container of **(1-Methylazetidin-3-yl)methanamine** to equilibrate to room temperature before opening to prevent moisture condensation.
 - Carefully open the container inside the fume hood.
 - Using a clean, dry syringe or pipette, dispense the required amount of the amine.
 - Immediately reseal the container.
- Reaction Setup:
 - Add the amine to the reaction vessel under an inert atmosphere (e.g., nitrogen or argon) if the reaction is sensitive to air or moisture.
 - Proceed with the chemical reaction according to the specific experimental procedure.
- Work-up and Purification:
 - Follow standard laboratory procedures for reaction work-up and purification, keeping in mind the corrosive nature of the starting material.
- Decontamination and Waste Disposal:

- Decontaminate all glassware and equipment that came into contact with the amine using an appropriate method.
- Dispose of all waste, including unused reagent, reaction byproducts, and contaminated materials, in a designated and properly labeled hazardous waste container.[4]

Visualizations





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- To cite this document: BenchChem. [Application Notes and Protocols for (1-Methylazetidin-3-yl)methanamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156665#safe-handling-and-storage-of-1-methylazetidin-3-yl-methanamine]

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